

Purity Assessment of Commercially Available 2-Methyl-1-butanol: A Comparative Guide

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Compound of Interest

Compound Name: 2-Methyl-1-butanol

Cat. No.: B057232

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For researchers, scientists, and professionals in drug development, the purity of starting materials is a critical parameter that can significantly influence experimental outcomes and product quality. This guide provides a comparative analysis of the stated purity of commercially available **2-Methyl-1-butanol** from various suppliers. Furthermore, it outlines a detailed experimental protocol for purity verification using gas chromatography, a widely accepted analytical technique for this purpose.

Comparative Purity of Commercial 2-Methyl-1-butanol

The purity of **2-Methyl-1-butanol** can vary between suppliers and product grades. The following table summarizes the publicly available purity information for this chemical from several commercial sources. It is important to note that this data is based on information provided by the suppliers and may not reflect batch-to-batch variability. Independent verification is always recommended.

Supplier	Product Name/Grade	Stated Purity
Sigma-Aldrich	2-Methyl-1-butanol, FG (Fragrance grade)	≥99% [1] [2]
Fisher Scientific	(+/-)-2-Methyl-1-butanol	98% [3]
Carl ROTH	2-Methyl-1-butanol, for synthesis	≥97.5% [4] [5]
Advanced Biotech	2-METHYL 1-BUTANOL NATURAL	99% min [6]
Shaanxi Didu New Materials Co. Ltd.	2-Methyl-1-butanol	99.0% Min [7]
BOC Sciences	(S)-(-)-2-Methyl-1-butanol	>98.0%
Unnamed Supplier (via ChemicalBook)	2-Methyl-1-Butanol Analytical Standard	98.0% [8]

Experimental Protocol: Purity Determination by Gas Chromatography (GC)

Gas chromatography is a robust and widely used technique for assessing the purity of volatile organic compounds like **2-Methyl-1-butanol**.[\[9\]](#) The following protocol provides a general methodology for this analysis. For determining the enantiomeric purity of chiral samples, a chiral stationary phase is required.[\[10\]](#)

Objective: To determine the purity of a **2-Methyl-1-butanol** sample by quantifying the main component and any impurities.

Principle: The sample is vaporized and injected into a gas chromatograph. The components of the sample are separated based on their differential partitioning between a gaseous mobile phase and a liquid or solid stationary phase within a capillary column. A detector records the elution of each component, and the resulting peak areas are used to calculate the relative percentage of each substance.

Materials and Reagents:

- **2-Methyl-1-butanol** sample
- High-purity solvent for dilution (e.g., ethanol, HPLC grade)
- Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID)
- Capillary GC column (a non-polar or medium-polarity column is generally suitable for purity assessment, e.g., a column with a stationary phase like SE-30 or Apiezon L)[[11](#)]
- High-purity carrier gas (e.g., Helium, Nitrogen)
- Microsyringe for sample injection

Procedure:

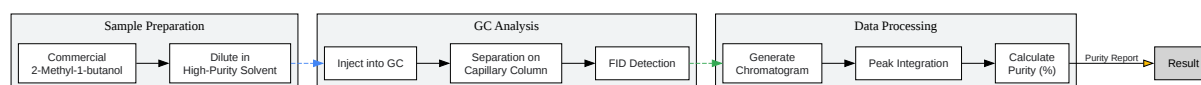
- Sample Preparation:
 - Accurately prepare a solution of the **2-Methyl-1-butanol** sample in a suitable solvent. A typical concentration is 1 mg/mL, but this may need to be optimized based on detector response.
- Instrumental Conditions (Example):
 - Inlet Temperature: 250 °C
 - Detector Temperature (FID): 280 °C
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp rate: 10 °C/min to 150 °C
 - Hold at 150 °C for 5 minutes
 - Carrier Gas Flow Rate: 1 mL/min (Helium)
 - Injection Volume: 1 µL

- Split Ratio: 50:1 (can be adjusted)
- Analysis:
 - Inject a blank (solvent only) to ensure the system is clean.
 - Inject the prepared sample solution into the GC.
 - Record the chromatogram.
- Data Analysis:
 - Identify the peak corresponding to **2-Methyl-1-butanol** based on its retention time.
 - Integrate the area of all peaks in the chromatogram.
 - Calculate the purity by dividing the peak area of **2-Methyl-1-butanol** by the total peak area of all components and multiplying by 100.

Note: For chiral analysis to determine the enantiomeric composition, a chiral GC column is necessary.[10] The methodology may also be adapted for use with ^1H -NMR spectrometry using a chiral derivatizing agent like L-valine to distinguish between enantiomers.[12]

Visualizing the Purity Assessment Workflow

The following diagram illustrates the key steps in the purity assessment of **2-Methyl-1-butanol** using gas chromatography.



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Caption: Workflow for Purity Assessment of **2-Methyl-1-butanol** by Gas Chromatography.

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